

# Physical and chemical properties of deuterated decanoic acid

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Compound Name: Decanoic acid-d19

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An In-depth Technical Guide to the Physical and Chemical Properties of Deuterated Decanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of deuterated decanoic acid. It is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who are utilizing this isotopically labeled compound in their work. This document details its fundamental characteristics, presents quantitative data in a structured format, outlines key experimental protocols for its analysis, and illustrates relevant scientific workflows and pathways.

## Introduction to Deuterated Decanoic Acid

Deuterated decanoic acid is a stable, isotopically labeled form of decanoic acid where one or more hydrogen atoms have been replaced by deuterium, a heavy isotope of hydrogen.<sup>[1]</sup> This substitution, known as deuteration, results in a molecule with a higher molecular weight but nearly identical chemical structure and reactivity to its non-deuterated counterpart.<sup>[1]</sup> The primary utility of deuterated compounds lies in the kinetic isotope effect, where the stronger carbon-deuterium (C-D) bond compared to the carbon-hydrogen (C-H) bond can lead to slower rates of metabolism.<sup>[1][2]</sup> This property makes deuterated decanoic acid an invaluable tool in various scientific applications, including metabolic research, lipidomics, and as an internal standard for quantitative analysis by mass spectrometry.<sup>[3][4]</sup>

## Physical Properties

The physical properties of deuterated decanoic acid, specifically the fully deuterated form (Decanoic-d19 acid), are summarized below. These properties are critical for its handling, storage, and application in experimental settings.

Table 1: Physical Properties of Deuterated Decanoic Acid (Decanoic-d19 Acid)

Property	Value	Reference
Chemical Formula	$\text{CD}_3(\text{CD}_2)_8\text{COOH}$	[3][5]
CAS Number	88170-22-3	[3][5]
Molecular Weight	191.38 g/mol	[3][5]
Appearance	Solid	[5]
Melting Point	30-32 °C	[5]
Boiling Point	268-270 °C	[5]
Density	0.991 g/mL at 25 °C	[5]
Flash Point	110.00 °C (closed cup)	[5]
Isotopic Purity	≥98 atom % D	[5]
Chemical Purity	≥98%	[3][5]

For comparative purposes, the physical properties of non-deuterated decanoic acid are presented in the table below. The slight differences in properties, such as density and molecular weight, are attributable to the mass difference between hydrogen and deuterium.

Table 2: Comparison of Physical Properties: Deuterated vs. Non-Deuterated Decanoic Acid

Property	Deuterated Decanoic Acid (d19)	Non-Deuterated Decanoic Acid
Molecular Formula	C <sub>10</sub> D <sub>19</sub> HO <sub>2</sub>	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub>
Molecular Weight	191.38 g/mol [5]	172.26 g/mol
Melting Point	30-32 °C[5]	31.5 °C[6][7]
Boiling Point	268-270 °C[5]	268-270 °C[8]
Density	0.991 g/mL at 25 °C[5]	0.893 g/mL at 25 °C[8]
Solubility in Water	Practically insoluble[7]	Insoluble[7]

## Chemical Properties and Reactivity

Deuterated decanoic acid exhibits chemical properties that are very similar to its non-deuterated analog due to the identical electronic structure. It is a saturated fatty acid that is stable under normal conditions.[8]

- **Acidity:** As a carboxylic acid, it can react exothermically with bases to form a salt and water. [7]
- **Reactivity with Metals:** It can react with active metals, leading to the formation of a metal salt and hydrogen gas.[7]
- **Corrosivity:** In the presence of moisture, it may be corrosive to metals such as iron, steel, and aluminum.[7][9]
- **Solubility:** It is soluble in most organic solvents and dilute nitric acid but is practically insoluble in water.[6][7]

The primary difference in chemical behavior arises from the kinetic isotope effect, which can influence the rate of reactions involving the cleavage of a C-D bond. This effect is particularly relevant in metabolic studies, where enzymatic oxidation of the fatty acid chain may be slowed at the deuterated positions.[2]

## Experimental Protocols

The analysis and quantification of deuterated decanoic acid are crucial for its application in research. The following sections detail the methodologies for key experiments.

## Quantification by HPLC-ESI-MS

High-Performance Liquid Chromatography coupled with Electrospray Ionization Mass Spectrometry (HPLC-ESI-MS) is a rapid and sensitive method for quantifying deuterated fatty acids in biological matrices like plasma.[\[10\]](#)

Experimental Protocol:

- Sample Preparation:
  - Hydrolyze the plasma sample to release free fatty acids.
  - Neutralize the sample.
  - Perform a quenching step to stop any enzymatic reactions.[\[10\]](#)
- Chromatographic Separation:
  - Inject the prepared sample into an HPLC system equipped with a suitable column (e.g., a C18 column) for separating fatty acids.
  - Use an appropriate mobile phase gradient to elute the analytes.
- Mass Spectrometric Detection:
  - Analyze the eluent using an ESI-MS system operating in negative ion mode.[\[10\]](#)
  - Use Single Ion Monitoring (SIM) to detect the specific  $m/z$  of the deuterated decanoic acid and its metabolites.[\[10\]](#)
- Quantification:
  - Generate a calibration curve using standards of known concentrations.
  - Determine the concentration of the deuterated decanoic acid in the sample by comparing its peak area to the calibration curve.

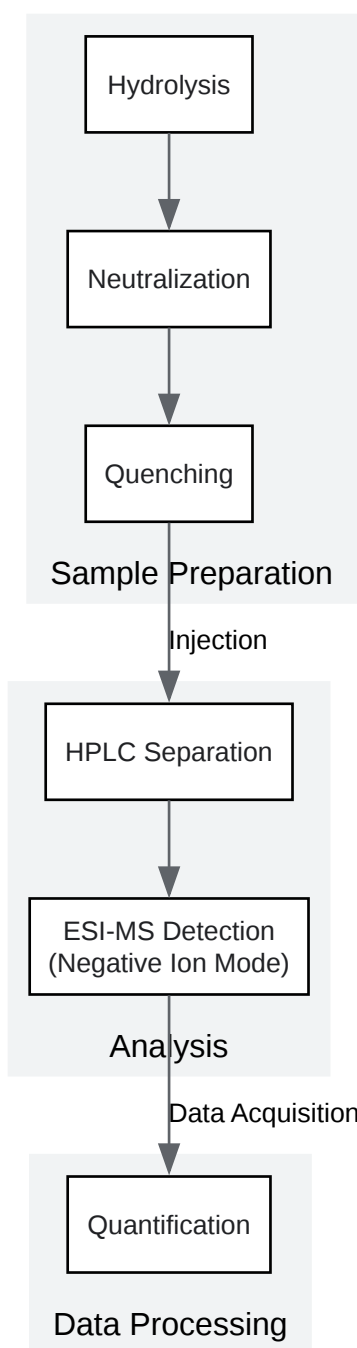


Figure 1: HPLC-ESI-MS Experimental Workflow

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Caption: General workflow for the quantification of deuterated decanoic acid.

## Isotopic Purity Determination by HRMS

Electrospray Ionization-High-Resolution Mass Spectrometry (ESI-HRMS) is a powerful technique for the rapid characterization of the isotopic purity of deuterated compounds.[\[11\]](#)

#### Experimental Protocol:

- **Sample Preparation:** Dissolve a small amount of the deuterated decanoic acid in a suitable solvent compatible with ESI-MS.
- **Direct Infusion or LC-MS:** Introduce the sample into the HRMS system either by direct infusion or via an LC system.
- **Mass Spectrum Acquisition:** Acquire the mass spectrum, ensuring high resolution to distinguish between the H/D isotopolog ions.[\[11\]](#)
- **Data Analysis:**
  - Identify the ion peaks corresponding to the different isotopologs (e.g., D<sub>0</sub> to D<sub>19</sub>).
  - Calculate the isotopic purity based on the relative abundance of the target deuterated isotopolog compared to the other isotopologs.[\[11\]](#) This method is advantageous due to its speed, high sensitivity, and minimal sample consumption.[\[11\]](#)

## Structural Elucidation by NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is used to confirm the structure and the positions of deuterium labeling.

#### Experimental Protocol:

- **Sample Preparation:** Dissolve the deuterated decanoic acid in a suitable deuterated solvent (e.g., CDCl<sub>3</sub>).
- **<sup>1</sup>H NMR Spectroscopy:**
  - Acquire a <sup>1</sup>H NMR spectrum. The absence or significant reduction of signals at specific chemical shifts, compared to the spectrum of non-deuterated decanoic acid, confirms the locations of deuterium substitution.

- The addition of D<sub>2</sub>O can be used to identify the labile proton of the carboxylic acid group, which will exchange with deuterium and cause its peak to disappear from the spectrum.  
[12]
- <sup>2</sup>H (Deuterium) NMR Spectroscopy:
  - Acquire a <sup>2</sup>H NMR spectrum to directly observe the deuterium nuclei, providing further confirmation of the labeling pattern.
- <sup>13</sup>C NMR Spectroscopy:
  - Acquire a <sup>13</sup>C NMR spectrum. The signals for deuterated carbons will appear as multiplets due to C-D coupling and will be attenuated, confirming the positions of deuteration.

## Applications in Research and Drug Development

Deuterated decanoic acid is a versatile tool with several important applications.

- **Metabolic Studies:** It is used as a tracer to study the metabolism of fatty acids in vivo.[10] By tracking the deuterated compound and its metabolic products, researchers can elucidate metabolic pathways and fluxes. For instance, it can be used to follow the entry of the fatty acid into the citric acid cycle.[13]
- **Internal Standards:** Due to its mass difference from the endogenous analog, it serves as an excellent internal standard for accurate quantification of decanoic acid in biological samples using mass spectrometry.[4][14]
- **Drug Development:** Deuteration can alter the pharmacokinetic profile of a drug by slowing its metabolism, potentially leading to improved efficacy, reduced dosage, and a better safety profile.[2][15] Studying the metabolism of deuterated fatty acids provides insights that can be applied to the design of novel deuterated drugs.[2]

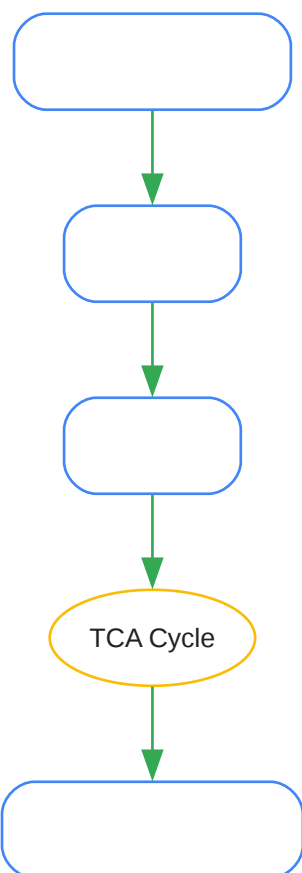


Figure 2: Metabolic Fate of Deuterated Decanoic Acid

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Caption: Simplified metabolic pathway of deuterated decanoic acid.

## Synthesis Overview

The synthesis of deuterated carboxylic acids can be achieved through various methods. A common strategy involves H/D exchange reactions where protons on the carbon backbone are replaced with deuterium.



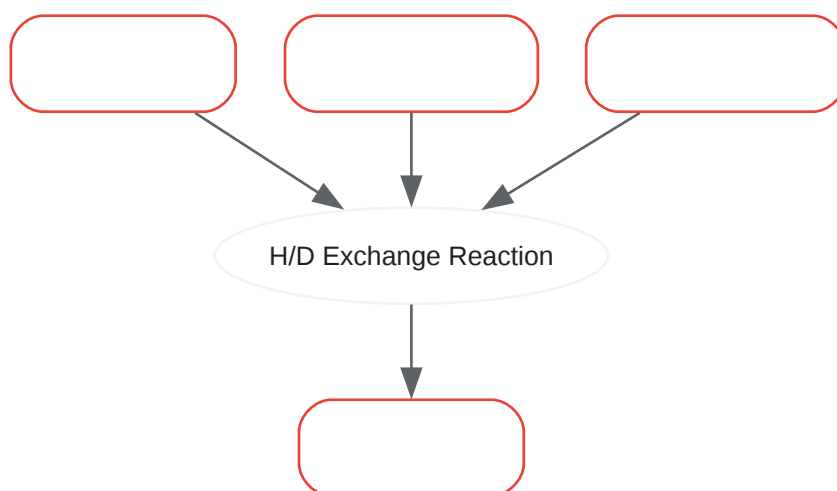


Figure 3: General Synthesis Concept

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Caption: Conceptual overview of deuterated carboxylic acid synthesis.

## Safety and Handling

Deuterated decanoic acid should be handled with the same precautions as its non-deuterated form.

- Hazard Classifications: It may cause skin and eye irritation.[5]
- Handling: Use appropriate personal protective equipment (PPE), such as gloves and safety glasses, when handling.
- Storage: Store at room temperature in a dry, well-ventilated area, away from light, moisture, bases, and oxidizing agents.[3][8]

This guide provides a foundational understanding of the physical and chemical properties of deuterated decanoic acid. For specific applications, further consultation of detailed research literature and safety data sheets is recommended.

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